

CAS number 65924-80-3 properties and structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-phenyl-5-(piperidin-1-ylmethyl)-4H-1,2,4-triazole-3-thiol

CAS No.: 65924-80-3

Cat. No.: B1275306

[Get Quote](#)

An In-depth Technical Guide to **4-Phenyl-5-(piperidin-1-ylmethyl)-4H-1,2,4-triazole-3-thiol** (CAS 65924-80-3) and its Analogs: Synthesis, Properties, and Therapeutic Potential

Introduction

The 1,2,4-triazole nucleus is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a wide array of clinically successful drugs.^{[1][2]} Its unique structural features, including the ability to engage in hydrogen bonding and its metabolic stability, make it an attractive framework for the design of novel therapeutic agents. This guide provides a comprehensive technical overview of a specific derivative, **4-Phenyl-5-(piperidin-1-ylmethyl)-4H-1,2,4-triazole-3-thiol** (CAS 65924-80-3), and the broader class of 4,5-disubstituted-1,2,4-triazole-3-thiols. We will delve into its chemical identity, synthetic pathways, characteristic properties, and the extensive therapeutic potential that has been explored for this class of compounds, offering valuable insights for researchers and professionals in drug development.

Chemical Identity and Physicochemical Properties of CAS 65924-80-3

The compound with CAS number 65924-80-3 is chemically identified as **4-Phenyl-5-(piperidin-1-ylmethyl)-4H-1,2,4-triazole-3-thiol**. It features a central 1,2,4-triazole ring substituted at the 4-position with a phenyl group and at the 5-position with a piperidinomethyl group. The key feature of this class of molecules is the thiol group at the 3-position.

Table 1: Chemical Identifiers for CAS 65924-80-3

Identifier	Value
CAS Number	65924-80-3
IUPAC Name	4-Phenyl-5-(piperidin-1-ylmethyl)-4H-1,2,4-triazole-3-thiol
Alternate Name	1-[(4-phenyl-5-thioxo-4,5-dihydro-1H-1,2,4-triazol-3-yl)methyl]piperidinium
Molecular Formula	C ₁₄ H ₁₈ N ₄ S
Molecular Weight	274.38 g/mol [3]
SMILES Code	<chem>SC1=NN=C(CN2CCCCC2)N1C1=CC=CC=C1</chem>

A crucial aspect of the 1,2,4-triazole-3-thiol core is its existence in thione-thiol tautomerism. The equilibrium between the thiol (-SH) and thione (C=S) forms can be influenced by the solvent and the solid-state packing. This tautomerism is a critical consideration in its chemical reactivity and biological interactions. While specific experimental data for the physicochemical properties of CAS 65924-80-3, such as melting point, boiling point, and solubility, are not readily available in the public domain, analogous compounds are generally crystalline solids with limited solubility in water but better solubility in organic solvents like ethanol and DMSO.[4][5][6]

Synthesis and Characterization

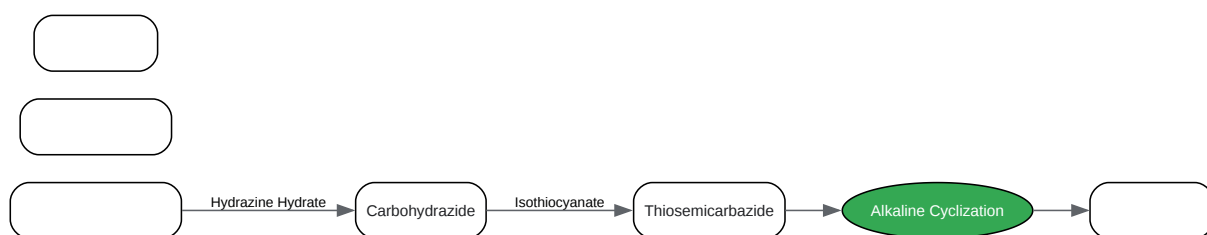
The synthesis of 4,5-disubstituted-4H-1,2,4-triazole-3-thiols is a well-established process in organic chemistry, typically proceeding through the base-catalyzed cyclization of a 1,4-

disubstituted thiosemicarbazide intermediate. This method is versatile and allows for the introduction of a wide variety of substituents at the N-4 and C-5 positions.

General Synthetic Protocol

A common and effective route to synthesize the 1,2,4-triazole-3-thiol scaffold is as follows:

- **Formation of the Hydrazone:** The synthesis often begins with the reaction of a carboxylic acid ester with hydrazine hydrate to form the corresponding carbohydrazone.
- **Formation of the Thiosemicarbazide:** The carbohydrazone is then reacted with an appropriate isothiocyanate in a suitable solvent like ethanol. This reaction yields the 1,4-disubstituted thiosemicarbazide.
- **Cyclization:** The thiosemicarbazide is subsequently cyclized by heating in an alkaline medium, such as an aqueous solution of sodium hydroxide or potassium hydroxide. The intramolecular condensation and dehydration lead to the formation of the 4,5-disubstituted-4H-1,2,4-triazole-3-thiol. The product is then typically isolated by acidification of the reaction mixture.^{[5][7]}



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for 4,5-disubstituted-4H-1,2,4-triazole-3-thiols.

Spectroscopic Characterization

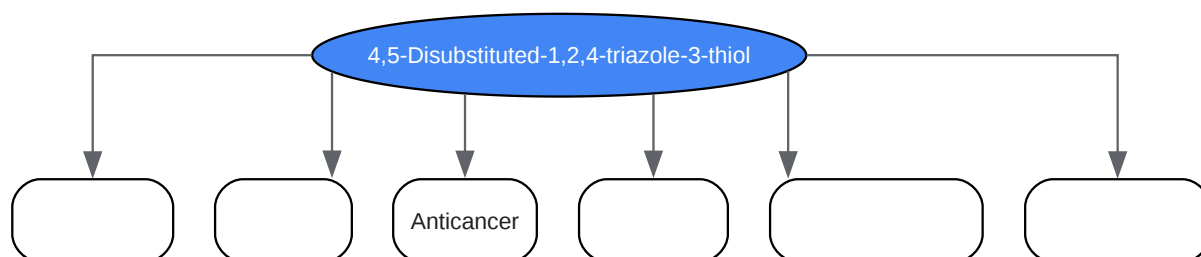
The structural elucidation of these compounds relies on standard spectroscopic techniques.

Table 2: Expected Spectroscopic Data for 4,5-Disubstituted-1,2,4-triazole-3-thiols

Technique	Feature	Expected Chemical Shift / Wavenumber
^1H NMR	Thiol proton (-SH)	δ 12.0 - 14.0 ppm (broad singlet)[4][5][6]
Aromatic protons	δ 7.0 - 8.0 ppm (multiplets)[4][5][6]	
Aliphatic protons	Dependent on the specific substituents	
IR (KBr)	N-H stretching	$\sim$ 3300 - 3100 cm^{-1}
S-H stretching	$\sim$ 2600 - 2550 cm^{-1} (often weak)[5][6]	
C=N stretching	$\sim$ 1620 - 1580 cm^{-1} [4][5]	
C=S stretching	$\sim$ 1270 cm^{-1} [4]	

Potential Applications in Drug Development

The 1,2,4-triazole-3-thiol scaffold is a prolific source of biologically active molecules, with derivatives demonstrating a wide spectrum of pharmacological activities.



[Click to download full resolution via product page](#)

Caption: Diverse therapeutic potential of the 1,2,4-triazole-3-thiol scaffold.

Antimicrobial Activity

A significant body of research has focused on the antibacterial and antifungal properties of 1,2,4-triazole-3-thiol derivatives.[4][8][9] These compounds have shown activity against a range of Gram-positive and Gram-negative bacteria, as well as various fungal strains.[4][10] The presence of the thiol group is often considered crucial for their antimicrobial action, potentially through interaction with essential enzymes or metal ions within the microorganisms.

Anticancer Potential

The 1,2,4-triazole ring is a component of several established anticancer drugs, such as letrozole and anastrozole.[1][2] Derivatives of 1,2,4-triazole-3-thiol have also been extensively investigated for their antiproliferative effects against various cancer cell lines.[2][10] Their mechanisms of action are diverse and can involve the inhibition of key enzymes, disruption of cellular signaling pathways, or induction of apoptosis.

Antioxidant Properties

Several studies have reported the antioxidant activity of 1,2,4-triazole-3-thiol derivatives.[1][11] The ability of the thiol group to scavenge free radicals is a likely contributor to this activity.[12] This property is of interest for the development of drugs to combat oxidative stress-related diseases.

Other Therapeutic Areas

The versatility of the 1,2,4-triazole-3-thiol scaffold extends to other therapeutic areas, with reports of anti-inflammatory, analgesic, and anticonvulsant activities for certain derivatives.[1][4] This broad bioactivity underscores the importance of this chemical class in the search for new drugs.

Toxicology and Safety Considerations

As with any class of compounds intended for therapeutic use, a thorough evaluation of the toxicological profile is essential. Studies on the acute toxicity of some 4-amino-5-aryl-4H-1,2,4-triazole-3-thiol derivatives in rats have classified them as belonging to toxicity class IV, suggesting a relatively low acute toxicity profile for those specific compounds.[13] However, it is crucial to note that the toxicity can vary significantly with the nature and position of the

substituents on the triazole ring. Therefore, each new derivative must be independently evaluated for its safety profile.

When handling these compounds in a laboratory setting, standard safety precautions should be observed. This includes the use of personal protective equipment such as gloves, lab coats, and safety glasses. Work should be conducted in a well-ventilated area or a fume hood, particularly when handling powdered solids or volatile solvents.

Conclusion and Future Perspectives

4-Phenyl-5-(piperidin-1-ylmethyl)-4H-1,2,4-triazole-3-thiol (CAS 65924-80-3) is a representative member of the 4,5-disubstituted-1,2,4-triazole-3-thiol class of heterocyclic compounds. While specific experimental data for this particular molecule is limited, the broader class is characterized by well-established synthetic routes and a remarkable range of biological activities that are of significant interest to the drug development community. The demonstrated potential of these compounds as antimicrobial, anticancer, and antioxidant agents, among others, ensures that the 1,2,4-triazole-3-thiol scaffold will continue to be a fertile ground for the discovery of new and effective therapeutic agents. Future research should focus on the synthesis and biological evaluation of novel derivatives, in-depth mechanistic studies to elucidate their modes of action, and comprehensive toxicological assessments to identify promising candidates for further development.

References

- Synthesis and Biological Activity of 5-Substituted-2,4-dihydro-1,2,4-triazole-3-thiones and Their Derivatives. (n.d.). MDPI. Retrieved January 17, 2026, from [\[Link\]](#)
- Recent Development of 1,2,4-triazole-containing Compounds as Anticancer Agents. (2024, August 7). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis of 1,2,4-Triazole-3-Thiol Derivatives from Thiosemicarbazides and Carboxylic Acids Using Polyphosphate Ester. (2024, November 16). National Center for Biotechnology Information. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis and Biological Properties of Novel Triazole-Thiol and Thiadiazole Derivatives of the 1,2,4-Triazole-3(5)-one Class. (n.d.). MDPI. Retrieved January 17, 2026, from [\[Link\]](#)

- 1,2,4-triazole-3-thiol as a platform for the synthesis of unsymmetrical disulfides. (n.d.). Zaporizhzhia State Medical and Pharmaceutical University. Retrieved January 17, 2026, from [\[Link\]](#)
- synthesis, characterization and antibacterial evaluation of new 1,2,4- triazole- 3-thiol derivatives. (n.d.). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)
- Nadeem, H., Mohsin, M., Afzaal, H., Riaz, S., Zahid, A., & Muhammad, S. (2013). Synthesis and in Vitro Biological Activities of 4,5-Disubstituted 1,2,4-Triazole-3-Thiols. *Advances in Microbiology*, 3, 366-375.
- Scheme-I: Synthesis of 1,2,4-triazole-3-thiol and its 3-methylthio derivative. (n.d.). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis, characterization and antimicrobial activity of some novel 4-amino-5- phenyl-4H-1,2,4-triazole-3-thiol derivatives. (n.d.). KTU AVES. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis and in Vitro Biological Activities of 4,5-Disubstituted 1,2,4-Triazole-3-Thiols. (2024, August 8). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis of Some New 4,5-Substituted-4H-1,2,4-triazole-3-thiol Derivatives. (n.d.). National Center for Biotechnology Information. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis, characterization and antimicrobial activity of some novel 4-amino-5- phenyl-4H-1,2,4-triazole-3-thiol derivatives. (n.d.). Istanbul University Press. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis, Characterization and Antioxidant Activity of Some 4-Amino-5-Phenyl-4h-1, 2, 4-Triazole-3-Thiol Derivatives. (2024, August 8). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)
- The research of acute toxicity of 4-amino-5-(4-(tert-butyl)phenyl)-4H-1,2,4-triazoles-3-thiol derivatives. (n.d.). National University of Pharmacy. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis of Some New 4,5-Substituted-4H-1,2,4-triazole-3-thiol Derivatives. (n.d.). MDPI. Retrieved January 17, 2026, from [\[Link\]](#)

- 4H-1,2,4-triazole-3-thiol, 4-phenyl-5-(phenylmethyl)-. (n.d.). Wiley Online Library. Retrieved January 17, 2026, from [\[Link\]](#)
- Antiradical activity of novel 4-amino-5-(thiophen-2-ylmethyl)-4H-1,2,4-triazole-3-thiol derivatives. (2021, June 1). National University of Pharmacy. Retrieved January 17, 2026, from [\[Link\]](#)
- An insight on medicinal attributes of 1,2,4-triazoles. (n.d.). National Center for Biotechnology Information. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis of some new 4,5-substituted-4H-1,2,4-triazole-3-thiol derivatives. (n.d.). PubMed. Retrieved January 17, 2026, from [\[Link\]](#)
- Proposed reaction mechanism for construction of 4H-1,2,4-triazole-3-thiol. (n.d.). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)
- Synthesis, Characterization and SEM Analysis of 5-methyl-4-[(E)-(phenylmethylidene) amino]-4H-1,2,4-triazole-3-thiol and its Metal Complexes with Cd (II) and Hg (II). (n.d.). Oriental Journal of Chemistry. Retrieved January 17, 2026, from [\[Link\]](#)
- Spectroscopic Investigation and Synthesis of N-Ethyl-5-Tolyloxymethyl Triazole Derivatives. (2024, May 10). INDUS JOURNAL OF BIOSCIENCE RESEARCH. Retrieved January 17, 2026, from [\[Link\]](#)
- 1-methyl-5-phenyl-1H-1,2,4-triazole-3-thiol. (2024, May 20). Chemical Synthesis Database. Retrieved January 17, 2026, from [\[Link\]](#)
- Development and Evaluation of Some Molecular Hybrids of N-(1-Benzylpiperidin-4-yl)-2-((5-phenyl-1,3,4-oxadiazol-2-yl)thio) as Multifunctional Agents to Combat Alzheimer's Disease. (2023, March 2). ACS Omega. Retrieved January 17, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. Synthesis and in Vitro Biological Activities of 4,5-Disubstituted 1,2,4-Triazole-3-Thiols \[scirp.org\]](#)
- [5. Synthesis of Some New 4,5-Substituted-4H-1,2,4-triazole-3-thiol Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Synthesis of some new 4,5-substituted-4H-1,2,4-triazole-3-thiol derivatives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Synthesis of 1,2,4-Triazole-3-Thiol Derivatives from Thiosemicarbazides and Carboxylic Acids Using Polyphosphate Ester - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Antiradical activity of novel 4-amino-5-\(thiophen-2-ylmethyl\)-4H-1,2,4-triazole-3-thiol derivatives | Current issues in pharmacy and medicine: science and practice \[pharmed.zsmu.edu.ua\]](#)
- [13. The research of acute toxicity of 4-amino-5-\(4-\(tert-butyl\)phenyl\)-4H-1,2,4-triazoles-3-thiol derivatives | Current issues in pharmacy and medicine: science and practice \[pharmed.zsmu.edu.ua\]](#)
- To cite this document: BenchChem. [CAS number 65924-80-3 properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1275306/docs#cas-number-65924-80-3-properties-and-structure\]](https://www.benchchem.com/product/b1275306/docs#cas-number-65924-80-3-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)